

EPZ004777 Hydrochloride: Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EPZ004777 hydrochloride

Cat. No.: B1139216

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **EPZ004777 hydrochloride**.

Frequently Asked Questions (FAQs)

A quick guide to the most common questions about **EPZ004777 hydrochloride**.

1. What is **EPZ004777 hydrochloride**?

EPZ004777 hydrochloride is a potent and highly selective inhibitor of the histone methyltransferase DOT1L, with an IC₅₀ of 0.4 nM[1][2]. It plays a crucial role in research targeting the epigenetic regulation of gene expression, particularly in the context of MLL-rearranged leukemias[3].

2. What are the recommended storage conditions for solid **EPZ004777 hydrochloride**?

The solid form of **EPZ004777 hydrochloride** should be stored at 4°C under sealed conditions, protected from moisture and light[1]. Another supplier suggests storing the powder at -20°C for up to 3 years[4]. It is recommended to desiccate the compound at -20°C[5]. Before use, it is advisable to let the vial warm to room temperature for at least an hour before opening to prevent condensation[5].

3. How should I prepare and store stock solutions of **EPZ004777 hydrochloride**?

Stock solutions are typically prepared in DMSO[2][3][4]. It is also soluble in water and PBS[1][6]. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials before storage[2][4][6].

4. I am observing precipitation in my stock solution. What should I do?

Precipitation can occur, especially at high concentrations or after storage. To aid dissolution, you can warm the solution to 37°C for 10 minutes and/or use an ultrasonic bath[3]. Using freshly opened, anhydrous DMSO is also crucial, as hygroscopic (moisture-absorbing) DMSO can significantly reduce solubility[2][4][6].

5. Is **EPZ004777 hydrochloride** stable in aqueous solutions?

While soluble in water, if you prepare a stock solution in water, it is recommended to dilute it to the working solution and then sterilize it by filtering through a 0.22 µm filter before use[1][6]. For in vivo experiments, it is best to prepare fresh solutions and use them on the same day[2].

Data Summary Tables

Storage and Stability of Solid Form

Storage Condition	Duration	Source
4°C, sealed, away from moisture and light	Not specified	[1]
-20°C, desiccated	3 years	[4]
-20°C	Several months	[3]

Storage and Stability of Stock Solutions

Solvent	Storage Temperature	Duration	Source
Not specified	-80°C	2 years	[2]
Not specified	-20°C	1 year	[2]
In solvent	-80°C	1 year	[4]
In solvent	-20°C	1 month	[4]
In solvent	-80°C	6 months	[1] [6]
In solvent	-20°C	1 month	[1] [6]

Solubility Data

Solvent	Concentration	Remarks	Source
DMSO	100 mg/mL (173.57 mM)	Ultrasonic and fresh DMSO recommended	[6]
DMSO	66.67 mg/mL (123.54 mM)	Ultrasonic, warming to 60°C, and fresh DMSO recommended	[2]
DMSO	≥16.5 mg/mL	-	[3]
H ₂ O	100 mg/mL (173.57 mM)	Ultrasonic needed	[6]
PBS	100 mg/mL (173.57 mM)	-	[1]
Ethanol	≥26.35 mg/mL	-	[3]

Troubleshooting Guide

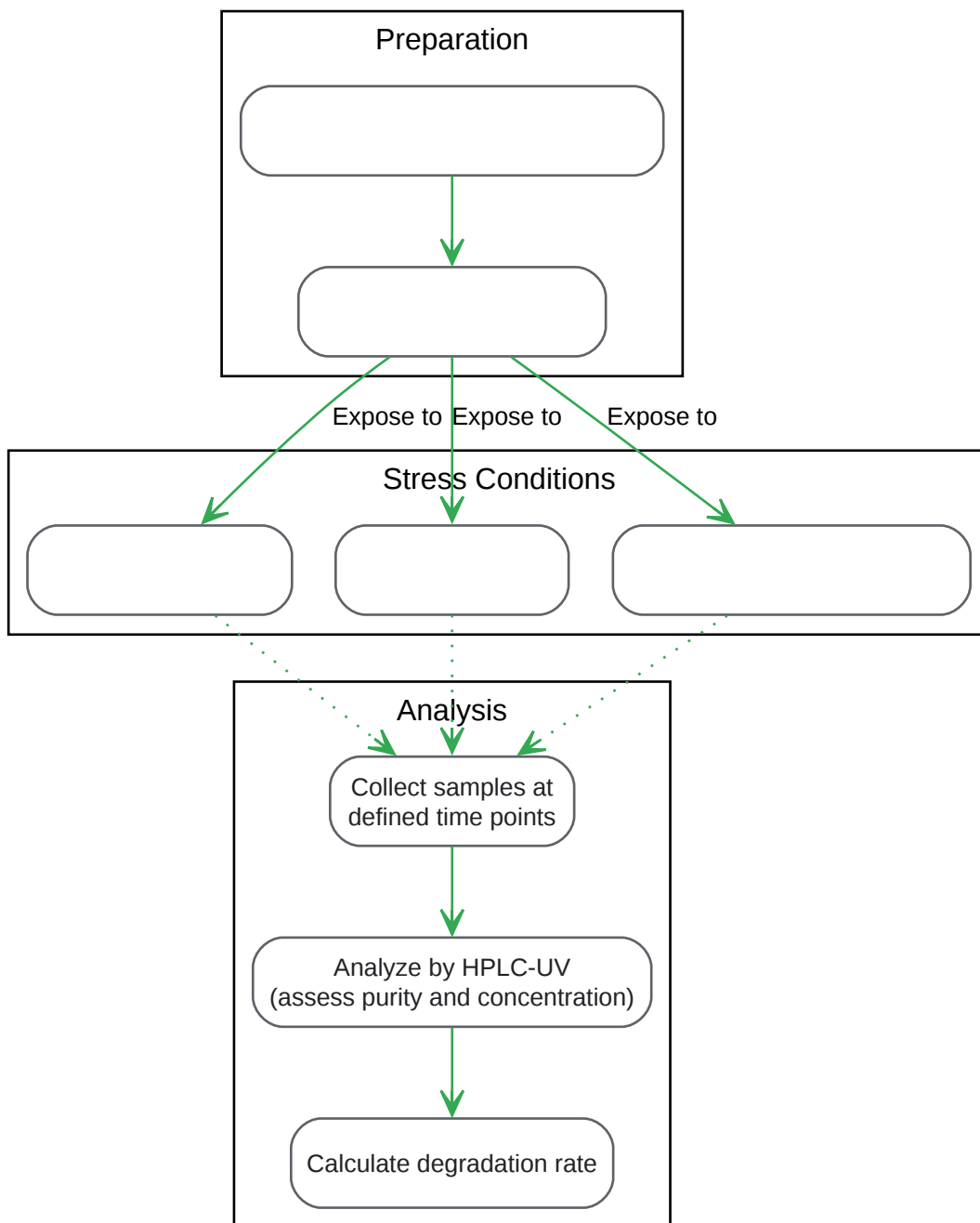
Issue	Possible Cause(s)	Recommended Solution(s)
Compound precipitation in stock solution	- Solution concentration is too high.- Improper storage (e.g., temperature fluctuations).- DMSO has absorbed moisture.	- Warm the vial to 37°C for 10 minutes and/or sonicate the solution to aid re-dissolving[3].- Ensure proper storage at a consistent -20°C or -80°C.- Use fresh, anhydrous DMSO for preparing solutions[4][6].
Inconsistent experimental results	- Degradation of the compound due to improper storage or handling.- Repeated freeze-thaw cycles of the stock solution.	- Always aliquot stock solutions into single-use vials to avoid freeze-thaw cycles[2][4].- For in vivo studies, prepare fresh working solutions daily[2].- Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from light and moisture[1].
Difficulty dissolving the solid compound	- Insufficient solvent volume.- Compound has adhered to the vial cap or neck during shipping.	- Gently shake or tap the vial to ensure all the powder is at the bottom before opening[5].- Follow the solubility data provided. If issues persist, warming and sonication can be used to facilitate dissolution[1][3].

Experimental Protocols & Visualizations

General Workflow for Stability Assessment

A detailed experimental protocol for assessing the stability of **EPZ004777 hydrochloride** is not readily available. However, a general workflow for such an analysis is presented below. This typically involves subjecting the compound to various stress conditions and analyzing its purity

and concentration over time using a suitable analytical method like High-Performance Liquid Chromatography (HPLC).

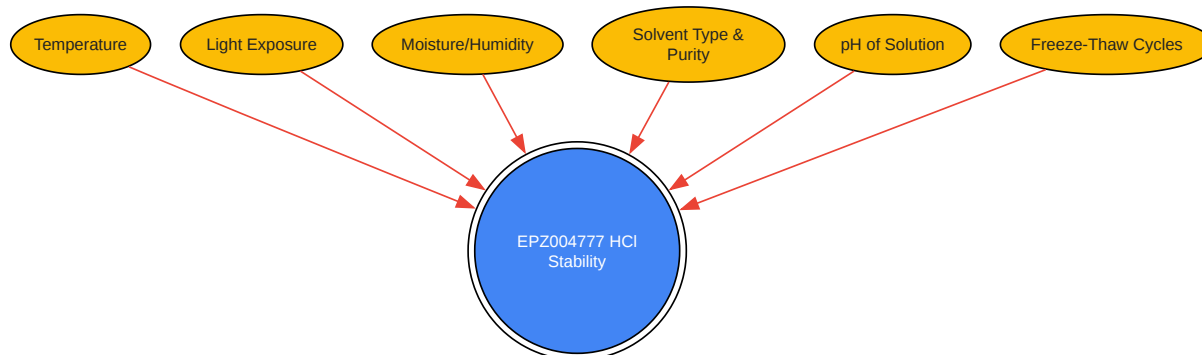


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Workflow for assessing **EPZ004777 hydrochloride** stability.

Factors Affecting Stability

The stability of **EPZ004777 hydrochloride** is influenced by several key factors. Understanding these relationships is crucial for maintaining the compound's integrity throughout experimental procedures.



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